

Recommended TAPI-2 concentration for TACE inhibition

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Compound of Interest

Compound Name: TAPI-2
Cat. No.: B8082163

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Application Notes: TAPI-2 for TACE Inhibition

Introduction: The Critical Role of TACE (ADAM17) in Cellular Signaling

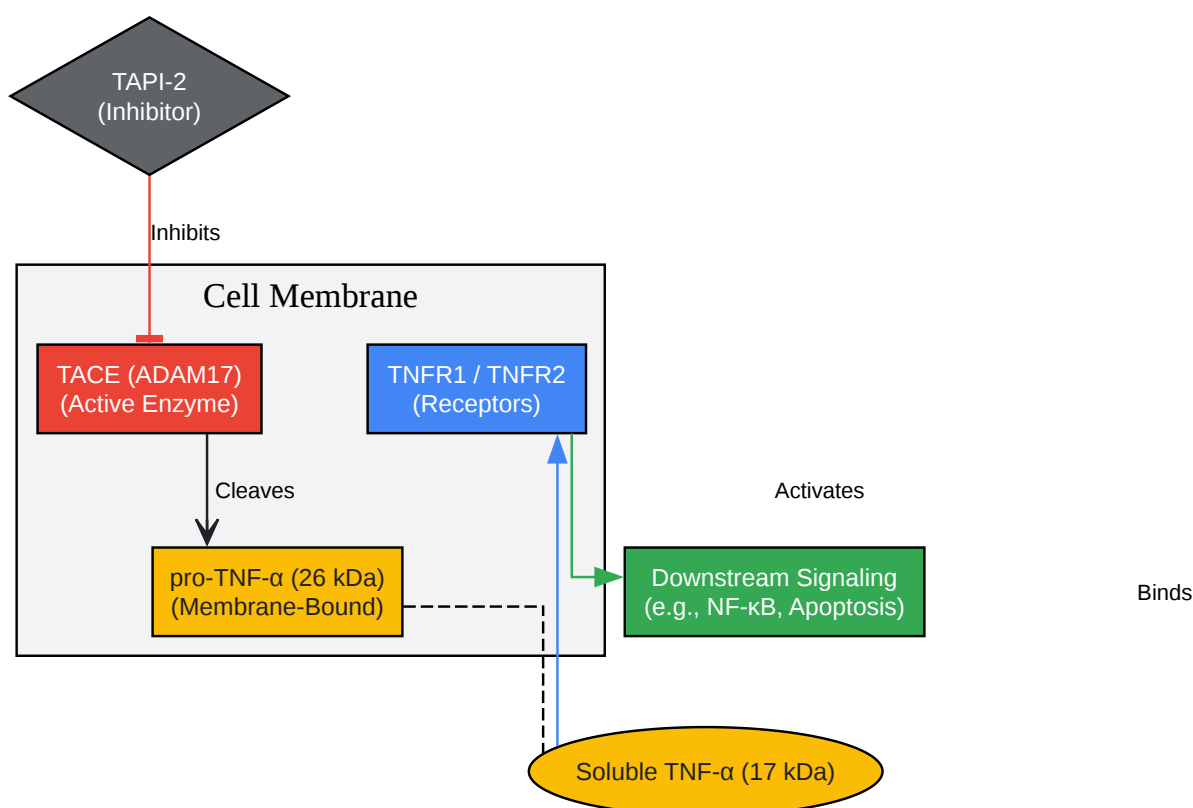
Tumor Necrosis Factor- α Converting Enzyme (TACE), also known as ADAM17 (A Disintegrin and Metalloproteinase 17), is a critical cell-surface protease that plays a pivotal role in a process called "ectodomain shedding."^{[1][2]} This enzyme is responsible for cleaving the extracellular domain of various membrane-bound precursor proteins, releasing them into the extracellular space as soluble, active molecules.^[2]

The most prominent substrate of TACE is the precursor form of Tumor Necrosis Factor- α (pro-TNF- α).^{[3][4]} TACE cleaves the 26 kDa membrane-anchored pro-TNF- α to release the 17 kDa soluble TNF- α (sTNF- α), a potent pro-inflammatory cytokine central to inflammatory diseases, immune responses, and cancer pathogenesis.^{[3][4][5][6]} Once released, sTNF- α can bind to its receptors, TNFR1 and TNFR2, on target cells, initiating downstream signaling cascades that regulate inflammation, apoptosis, and cellular proliferation.^[5]

Given its central role in releasing inflammatory mediators, TACE has emerged as a significant therapeutic target for a range of inflammatory and autoimmune diseases, as well as cancer.[3][7][8] Inhibition of TACE activity prevents the release of sTNF- α and other signaling molecules, thereby dampening the inflammatory response.[4][6]

TACE Signaling Pathway Overview

The diagram below illustrates the fundamental action of TACE in releasing soluble TNF- α , which subsequently activates downstream cellular responses.



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Caption: TACE-mediated cleavage of pro-TNF- α and its inhibition by TAPI-2.

TAPI-2: A Hydroxamate-Based Metalloproteinase Inhibitor

TAPI-2 (TNF Protease Inhibitor 2) is a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs) and members of the ADAM (A Disintegrin and Metalloproteinase) family, including TACE.[9][10] It belongs to the hydroxamate class of inhibitors, which function by chelating the essential zinc ion within the catalytic domain of these metalloproteinases, thereby blocking their enzymatic activity.[11]

While effective against TACE, it is crucial for researchers to recognize that **TAPI-2** is not strictly selective. It also inhibits other cell surface sheddases and MMPs.[9][10][11] This broad-spectrum activity means that observed biological effects may result from the inhibition of multiple proteases, a factor that must be considered during experimental design and data interpretation.

Physicochemical Properties and Handling of TAPI-2

Proper handling and storage of **TAPI-2** are paramount for maintaining its activity and ensuring experimental reproducibility.

Property	Value	Source(s)
Full Name	N-(R)-[2-(Hydroxyaminocarbonyl)methyl]-4-methylpentanoyl-L-t-butyl-alanyl-L-alanine, 2-aminoethyl Amide	[11]
Synonyms	TNF Protease Inhibitor 2	[9][10]
CAS Number	187034-31-7	[9][11]
Molecular Formula	C ₁₉ H ₃₇ N ₅ O ₅	[12][13]
Molecular Weight	415.53 g/mol	[10][11]
Appearance	White solid	[11]
Purity	≥95% (HPLC)	[12][13]
Solubility	Ethanol: ~5 mg/mL Water: ~5 mg/mL DMSO: ~50 mg/mL (with sonication)	[11][14]
Storage	Store solid at -20°C, desiccated and protected from light.	[11][13]
Stock Solution Stability	Aliquot and store at -20°C for up to 3 months or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[9][11][14]

Recommended TAPI-2 Concentration for TACE Inhibition

The optimal concentration of **TAPI-2** is highly dependent on the specific experimental system, including the cell type, cell density, expression level of TACE, and the specific biological question being addressed.

In Vitro / Cell-Based Assays

For most cell-based applications, an effective concentration of **TAPI-2** typically falls within the 5 μM to 40 μM range.[9]

- **Starting Concentration:** A concentration of 10-20 μM is a common and effective starting point for many cell lines.[9]
- **Dose-Response:** It is imperative to perform a dose-response experiment to determine the minimal concentration required to achieve the desired level of TACE inhibition without inducing off-target effects or cytotoxicity.
- **Inhibitory Constants:** **TAPI-2** exhibits a K_i of 120 nM for ADAM-17 (TACE).[12][13] However, higher concentrations are typically required in cell culture to account for factors like cell permeability, protein binding in media, and inhibitor stability.

In Vivo Studies

The use of **TAPI-2** in vivo is less documented in readily available literature. TACE inhibitors are being developed for clinical use, and preclinical studies often use specifically formulated compounds. For example, the TACE inhibitor Marimastat has been used in murine models to study liver disease.[7][8] Establishing an effective and non-toxic in vivo dose for **TAPI-2** would require extensive pharmacokinetics, pharmacodynamics, and toxicology studies. Researchers planning in vivo experiments should consult specialized literature and may need to perform comprehensive dose-finding studies.

Experimental Protocols

Protocol 1: Preparation of a 10 mM TAPI-2 Stock Solution

This protocol describes the preparation of a concentrated stock solution in DMSO, which is a common solvent for this compound.[14]

Materials:

- **TAPI-2** solid (e.g., 1 mg)

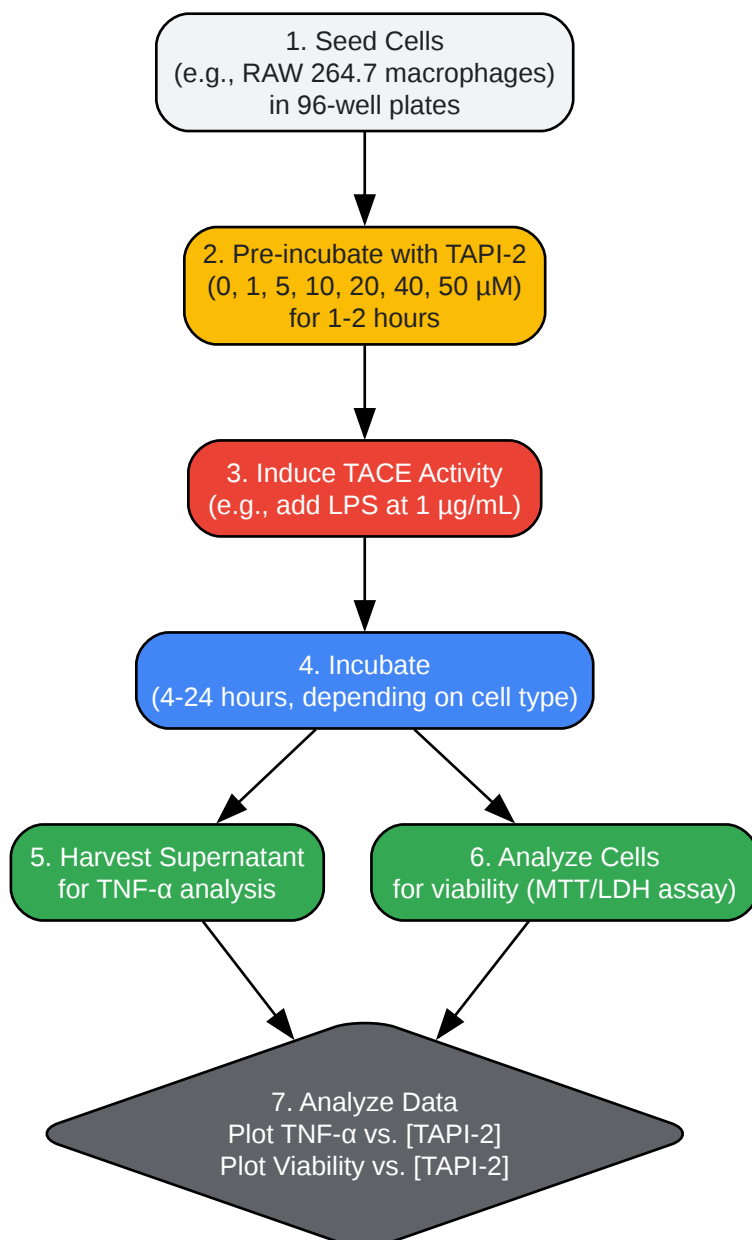
- High-purity, anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Calculate Required Volume: Based on the molecular weight (415.53 g/mol), calculate the volume of DMSO needed.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - For 1 mg of **TAPI-2** to make a 10 mM stock: $\text{Volume } (\mu\text{L}) = (0.001 \text{ g} / (415.53 \text{ g/mol} \times 0.010 \text{ mol/L})) \times 1,000,000 \mu\text{L/L} \approx 240.7 \mu\text{L}$
- Reconstitution: Aseptically add the calculated volume of anhydrous DMSO to the vial containing the **TAPI-2** solid.
- Dissolution: Vortex thoroughly. If needed, brief sonication in a water bath can aid dissolution. [\[14\]](#) Visually inspect to ensure the solution is clear and free of particulates.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store immediately at -20°C or -80°C to maintain stability and minimize freeze-thaw cycles. [\[9\]](#)[\[11\]](#)

Protocol 2: Determining Optimal TAPI-2 Concentration in Cell Culture

This protocol provides a workflow to identify the effective concentration of **TAPI-2** for inhibiting induced TNF- α release from a model cell line (e.g., macrophages or monocytes) without causing cytotoxicity.



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Caption: Experimental workflow for **TAPI-2** dose-response determination.

Materials:

- Appropriate cell line (e.g., THP-1, RAW 264.7) and complete culture medium
- 96-well tissue culture plates
- **TAPI-2** stock solution (10 mM in DMSO)

- TACE-activating agent (e.g., Lipopolysaccharide (LPS) for macrophages)
- Phosphate-buffered saline (PBS)
- ELISA kit for quantifying soluble TNF- α
- Cell viability assay kit (e.g., MTT, LDH)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density that will result in a confluent monolayer by the end of the experiment. Allow cells to adhere overnight.
- **TAPI-2 Preparation:** Prepare serial dilutions of the **TAPI-2** stock solution in complete culture medium to achieve final concentrations ranging from 0 μ M (vehicle control, DMSO only) to 50 μ M.
- **Pre-incubation:** Carefully remove the old medium from the cells and replace it with the medium containing the different **TAPI-2** concentrations. Include a vehicle-only control (ensure the final DMSO concentration is consistent across all wells, typically $\leq 0.1\%$). Incubate for 1-2 hours at 37°C.
- **Stimulation:** To each well (except for unstimulated controls), add the TACE-activating agent (e.g., LPS to a final concentration of 1 μ g/mL) to induce pro-TNF- α expression and subsequent shedding.
- **Incubation:** Return the plate to the incubator for a period sufficient to allow TNF- α production and release (typically 4-24 hours, which should be optimized for your specific cell line).
- **Sample Collection:**
 - **Supernatant:** Carefully collect the cell culture supernatant from each well for analysis of soluble TNF- α . Centrifuge to pellet any detached cells and store the supernatant at -80°C until analysis.
 - **Cells:** Use the remaining cells in the wells to assess viability according to the manufacturer's protocol for your chosen assay (e.g., MTT or LDH).

- Analysis:
 - Quantify the concentration of sTNF- α in the supernatants using an ELISA kit.
 - Calculate the percentage of cell viability for each **TAPI-2** concentration relative to the vehicle-treated control.
- Data Interpretation: Plot the sTNF- α concentration and cell viability as a function of the **TAPI-2** concentration. The optimal concentration will be the lowest dose that provides maximal inhibition of TNF- α release without significantly impacting cell viability.

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